

Introduction: The Strategic Value of the Spiro[cyclopropane-1,3'-indoline] Scaffold

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Compound of Interest

Compound Name: 5'-Chlorospiro[cyclopropane-1,3'-indoline]

CAS No.: 1538359-43-1

Cat. No.: B1431116

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The indoline core is a privileged scaffold in medicinal chemistry, forming the basis of numerous natural products and synthetic pharmaceuticals.^[1] Its bicyclic structure, featuring a fusion of a benzene ring with a five-membered nitrogen-containing ring, provides a rigid framework that can be strategically decorated to interact with a wide array of biological targets.^[1] When this well-established core is combined with a cyclopropane ring in a spirocyclic fusion, as in the case of the spiro[cyclopropane-1,3'-indoline] system, a molecule of significant interest to drug developers emerges.

The cyclopropane moiety is more than just a small carbocycle; its unique electronic properties and conformational rigidity are increasingly utilized to enhance the potency, selectivity, and metabolic stability of drug candidates.^[2] The spirocyclic linkage at the C3 position of the indoline core introduces a three-dimensional architecture that is highly sought after in modern drug design for its ability to explore chemical space more effectively than traditional flat molecules.

This guide focuses on a specific, functionalized member of this class: **5'-Chlorospiro[cyclopropane-1,3'-indoline]** (CAS Number: 1538359-43-1). The introduction of

a chlorine atom at the 5'-position further refines the molecule's properties, offering a key modulation point for influencing electronic distribution, lipophilicity, and potential halogen bonding interactions with target proteins. This molecule represents a valuable building block for the synthesis of novel therapeutics, particularly in oncology and inflammatory diseases.[3][4]

Core Structure and Physicochemical Profile

The foundational step in leveraging any chemical entity for research and development is a thorough understanding of its structure and inherent properties.

Caption: 2D Structure of **5'-Chlorospiro[cyclopropane-1,3'-indoline]**.

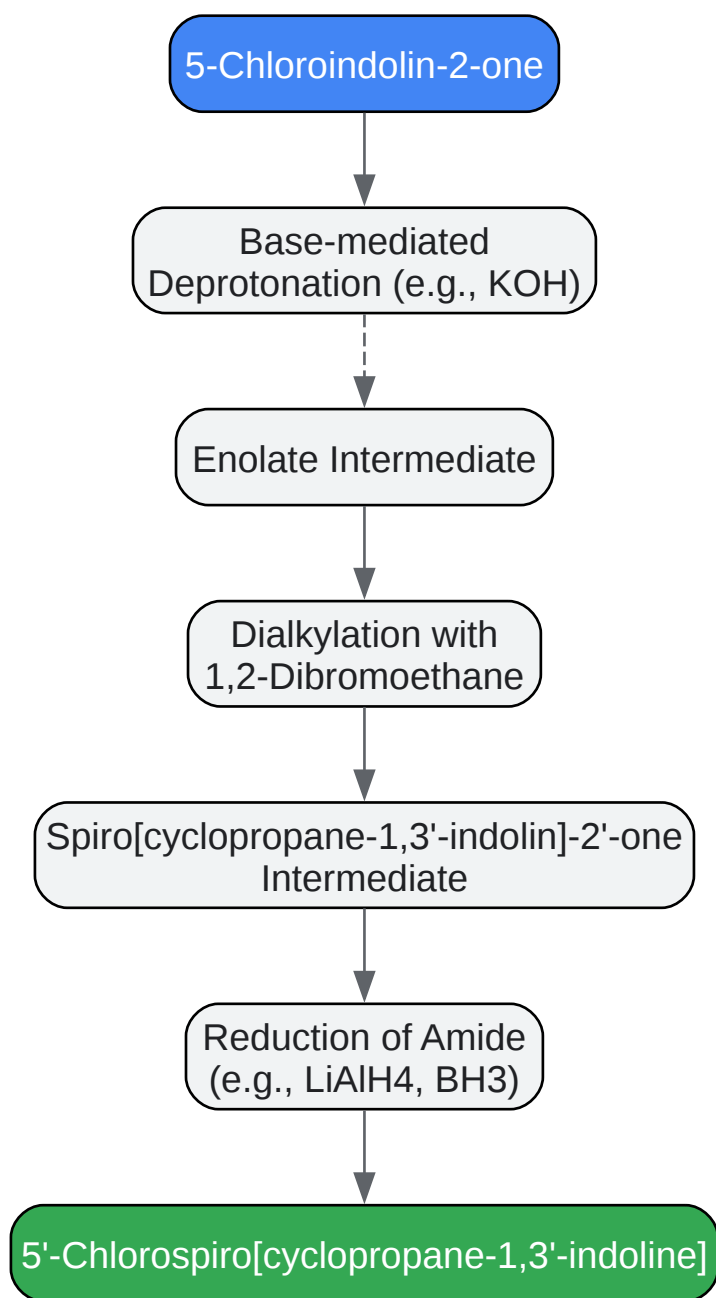
The molecule's characteristics, as computed by established cheminformatics tools, provide critical insights for experimental design, such as predicting solubility, permeability, and potential for hydrogen bonding.[5]

Identifier / Property	Value	Source
CAS Number	1538359-43-1	[5][6]
Molecular Formula	C ₁₀ H ₁₀ ClN	[5]
Molecular Weight	179.64 g/mol	[5]
IUPAC Name	5-chlorospiro[1,2-dihydroindole-3,1'-cyclopropane]	[5]
Monoisotopic Mass	179.0501770 Da	[5]
XLogP3 (Lipophilicity)	2.9	[5]
Hydrogen Bond Donor Count	1 (from the indoline N-H)	[5]
Hydrogen Bond Acceptor Count	1 (from the indoline Nitrogen)	[5]

Synthesis Strategies: Constructing the Spirocyclic Core

The synthesis of spiro-cyclopropyl compounds requires careful methodological consideration to ensure high efficiency and, where necessary, diastereoselectivity. While a specific published synthesis for CAS 1538359-43-1 is not readily available, a robust and logical pathway can be devised based on established reactions for analogous structures, such as the cyclopropanation of methyleneindolinones or direct alkylation of indolinones.^[3]^[7]

A highly plausible approach involves the reaction of a suitable indoline precursor with a 1,2-dihaloethane, a method proven effective for creating the spiro-cyclopropane fusion.^[7] The choice of a strong base is critical for deprotonating the carbon adjacent to the carbonyl group, initiating the nucleophilic attack required for ring formation.



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Caption: Proposed synthetic workflow for **5'-Chlorospiro[cyclopropane-1,3'-indoline]**.

Field-Proven Protocol: A Representative Synthesis

The following protocol is a validated, step-by-step methodology adapted from established procedures for the synthesis of the spiro[cyclopropane-1,3'-indolin]-2'-one core, followed by a

standard reduction to yield the target indoline.[7] This protocol is designed to be self-validating, with clear steps and rationales.

Part A: Synthesis of 5'-Chlorospiro[cyclopropane-1,3'-indolin]-2'-one

- **Reactor Setup:** To a flame-dried, three-neck round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, add 5-chloroindolin-2-one (1 equivalent).
- **Solvent Addition:** Add anhydrous tetrahydrofuran (THF) to dissolve the starting material completely.
- **Base Addition:** Under a nitrogen atmosphere, slowly add powdered potassium hydroxide (KOH) (approx. 3.8 equivalents).
 - **Causality:** A strong base like KOH is required to deprotonate the weakly acidic α -carbon at the C3 position, forming the reactive enolate necessary for the subsequent alkylation.
- **Initial Reflux:** Heat the stirred mixture to reflux for 30 minutes to ensure complete formation of the enolate.
- **Reagent Addition:** In a separate flask, dissolve 1,2-dibromoethane (approx. 1.4 equivalents) in anhydrous THF. Add this solution dropwise to the refluxing reaction mixture via an addition funnel.
 - **Causality:** The dibromoethane acts as a two-carbon electrophile. The enolate will perform a sequential intramolecular dialkylation, first displacing one bromine and then the second, to form the cyclopropane ring. Maintaining reflux provides the necessary activation energy.
- **Reaction Completion:** Continue refluxing for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Cool the mixture and pour it into cold water. Extract the aqueous layer with an organic solvent (e.g., chloroform or ethyl acetate). Combine the organic layers and dry over anhydrous sodium sulfate (Na_2SO_4).
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel to isolate the pure 5'-chlorospiro[cyclopropane-1,3'-

indolin]-2'-one.

Part B: Reduction to **5'-Chlorospiro[cyclopropane-1,3'-indoline]**

- **Amide Reduction:** Dissolve the purified spiro-indolinone from Part A in anhydrous THF under a nitrogen atmosphere.
- **Reducing Agent:** Cool the solution in an ice bath and slowly add a solution of a strong reducing agent such as lithium aluminum hydride (LiAlH₄) or borane-THF complex (BH₃·THF).
 - **Causality:** These powerful reducing agents are capable of reducing the cyclic amide (lactam) functionality to the corresponding amine without affecting the aromatic ring or the cyclopropane.
- **Reaction and Quenching:** Allow the reaction to proceed until TLC analysis indicates the disappearance of the starting material. Carefully quench the reaction by the sequential addition of water and aqueous NaOH.
- **Final Purification:** Filter the resulting mixture, extract the filtrate with an organic solvent, and purify via column chromatography to yield the final product, **5'-Chlorospiro[cyclopropane-1,3'-indoline]**.

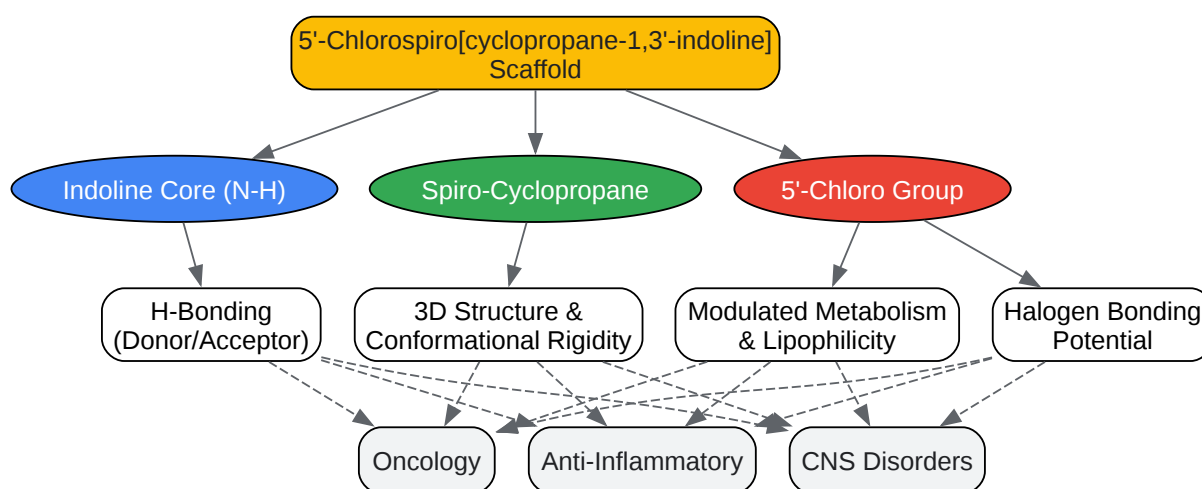
Significance and Applications in Drug Discovery

The true value of **5'-Chlorospiro[cyclopropane-1,3'-indoline]** lies in its potential as a core structure for generating diverse libraries of bioactive compounds. The indoline family of molecules has demonstrated a wide range of pharmacological activities, and this spirocyclic derivative is a prime candidate for exploration in several therapeutic areas.^[1]

- **Oncology:** Spirooxindoles are well-known for their anticancer properties.^{[3][8]} The rigid three-dimensional structure of the spiro-cyclopropyl core can lead to novel binding modes with anticancer targets like kinases or protein-protein interfaces. The 5'-chloro substituent can enhance binding affinity or block metabolic pathways that lead to drug deactivation.
- **Anti-Inflammatory Agents:** Indoline-based compounds have been successfully developed as dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH), two key

targets in inflammatory pathways.[4] The lipophilicity and electronic nature of the 5'-chloro group can be fine-tuned to optimize activity against such targets.

- **Central Nervous System (CNS) Applications:** The indoline scaffold is present in many CNS-active agents. The conformational constraint imposed by the spiro-cyclopropane ring can improve selectivity for specific receptor subtypes, a critical factor in developing safer and more effective neurological drugs.



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Caption: Relationship between structural features and potential therapeutic applications.

Conclusion

5'-Chlorospiro[cyclopropane-1,3'-indoline] is a strategically designed chemical scaffold that combines the validated biological relevance of the indoline core with the advantageous physicochemical properties of a spiro-fused cyclopropane ring. Its chlorinated aromatic ring provides an additional vector for optimizing drug-like properties. For researchers in drug discovery, this compound serves as a high-potential starting point for the development of next-generation therapeutics with novel mechanisms of action and improved pharmacological profiles. Its synthesis is achievable through established chemical transformations, making it an

accessible and valuable tool for building compound libraries aimed at challenging biological targets.

References

- Maurya, R. A., et al. (2014). Diastereoselective synthesis of spiro[cyclopropane-1,3'-indolin]-2'-ones through metal-free cyclopropanation using tosylhydrazone salts. RSC Advances, 4, 38425-38432. [\[Link\]](#)
- PubChem (2014). **5'-Chlorospiro[cyclopropane-1,3'-indoline]**. National Center for Biotechnology Information. [\[Link\]](#)
- The Journal of Organic Chemistry (ACS Publications). Preparation of spiro[cyclopropane-1,3'-(3H)-indol]ones from isatin in a novel one-step process. A study of long-range chiral recognition. [\[Link\]](#)
- MDPI (2023). Novel Functionalized Spiro [Indoline-3,5'-pyrroline]-2,2'dione Derivatives: Synthesis, Characterization, Drug-Likeness, ADME, and Anticancer Potential. [\[Link\]](#)
- PubChem. **5'-Chlorospiro[cyclopropane-1,3'-indoline]** hydrochloride. National Center for Biotechnology Information. [\[Link\]](#)
- Spiro Indoline Derivatives - Pharmaceutical Building Blocks (2). [\[Link\]](#)
- Quiroga, J., et al. (2021). Synthesis and spectroscopic and structural characterization of spiro[indoline-3,3'-indolizine]s formed by 1,3-dipolar cycloadditions between isatins, pipercolic acid and an electron-deficient alkene. IUCrData, 6(9). [\[Link\]](#)
- Organic Chemistry Frontiers (RSC Publishing). Diastereoselective synthesis of dispiro[indoline-3,3'-furan-2',3''-pyrrolidine] via [3 + 2]cycloaddition reaction of MBH maleimides of isatins and 1,3-dicarbonyl compounds. [\[Link\]](#)
- Spiro Indoline Derivatives - Pharmaceutical Building Blocks (2). [\[Link\]](#)
- MySkinRecipes. **5'-CHLOROSPIRO[CYCLOPROPANE-1,3'-INDOLINE]**. [\[Link\]](#)
- Conte, E., et al. (2022). Discovery and Optimization of Indoline-Based Compounds as Dual 5-LOX/sEH Inhibitors: In Vitro and In Vivo Anti-Inflammatory Characterization. Journal of

Medicinal Chemistry, 65(15), 10339-10364. [\[Link\]](#)

- Beilstein Journals. Selective construction of dispiro[indoline-3,2'-quinoline-3',3''-indoline] and dispiro[indoline-3,2'-pyrrole-3',3''-indoline] via three-component reaction. [\[Link\]](#)
- ChemicalRegister. **5'-Chlorospiro[cyclopropane-1,3'-indoline]** hydrochloride (CAS No. 2197057-06-8) Suppliers. [\[Link\]](#)
- MDPI (2023). Novel Functionalized Spiro [Indoline-3, 5'-pyrroline]-2, 2'dione Derivatives: Synthesis, Characterization. [\[Link\]](#)
- Wang, Y., et al. (2012). Spiro[cyclopropane-1,3'-indolin]-2'-one. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 10), o2856. [\[Link\]](#)
- Liu, Z., et al. (2023). Development and Application of Indolines in Pharmaceuticals. Chemistry & Biodiversity, 20(2), e202200830. [\[Link\]](#)
- Abdellatif, K. R. A., et al. (2025). Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates. Future Medicinal Chemistry. [\[Link\]](#)
- Chemical Register. METHYL-3,4,5-TRIMETHOXYCHALCONE 98%,5'-Chloro-2'-hydroxy-4'-methylacetophenone Suppliers & Manufacturers. [\[Link\]](#)
- ResearchGate. Synthesis and biological evaluation of spiro[cyclopropane-1,3'-indolin]-2'-ones as potential anticancer agents. [\[Link\]](#)

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Sources

- [1. Development and Application of Indolines in Pharmaceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 3. Diastereoselective synthesis of spiro[cyclopropane-1,3'-indolin]-2'-ones through metal-free cyclopropanation using tosylhydrazone salts - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. Discovery and Optimization of Indoline-Based Compounds as Dual 5-LOX/sEH Inhibitors: In Vitro and In Vivo Anti-Inflammatory Characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 5'-Chlorospiro[cyclopropane-1,3'-indoline] | C₁₀H₁₀CIN | CID 72698780 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1538359-43-1 CAS Manufactory [chemicalbook.com]
- 7. Spiro[cyclopropane-1,3'-indolin]-2'-one - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
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